

# Strategies to increase furanomycin production in fermentations

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## Furanomycin Production: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive strategies, troubleshooting advice, and detailed protocols to enhance **furanomycin** production in fermentations.

# Frequently Asked Questions (FAQs) Q1: What is furanomycin and which microorganisms are known to produce it?

**Furanomycin** is a non-proteinogenic α-amino acid that acts as an antibacterial agent.[1][2] It functions by substituting for isoleucine during protein translation, thereby inhibiting protein synthesis in susceptible bacteria.[3][4] The compound was first isolated from the fermentation broth of Streptomyces threomyceticus (ATCC 15795).[1][2] Since its discovery, production has also been identified in other bacteria, including Pseudomonas fluorescens SBW25 and the halophilic bacterium Halomonas elongata.[2][3]

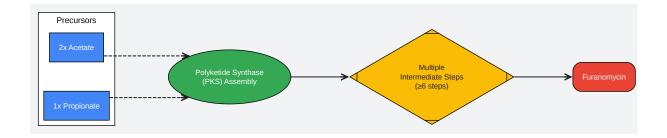


Furanomycin Producing Microorganisms	Reference
Streptomyces threomyceticus	[1][2]
Pseudomonas fluorescens SBW25	[3]
Halomonas elongata	[2]

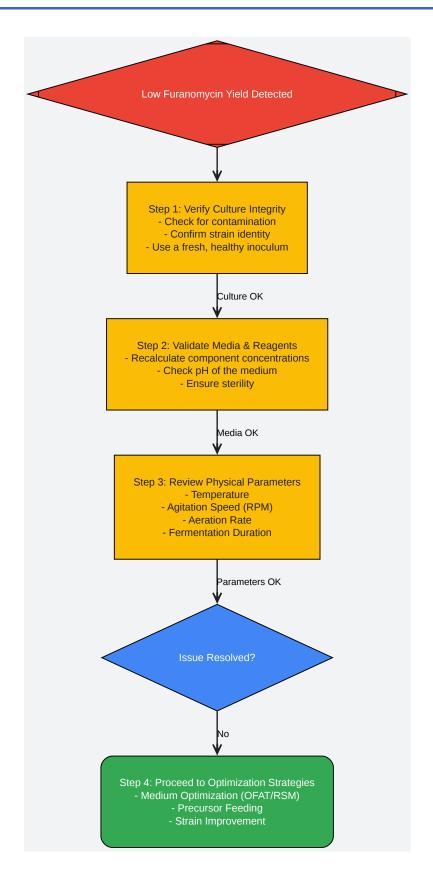
### Q2: What is the biosynthetic pathway for furanomycin?

The biosynthesis of **furanomycin** proceeds via a polyketide pathway.[1][3] The carbon skeleton is assembled from one propionate and two acetate units.[1][3] Subsequent studies suggest the pathway involves at least six intermediate steps after the initial assembly of the polyketide chain.[3] The ether oxygen atom in the furan ring is derived from aerial oxygen.[2]

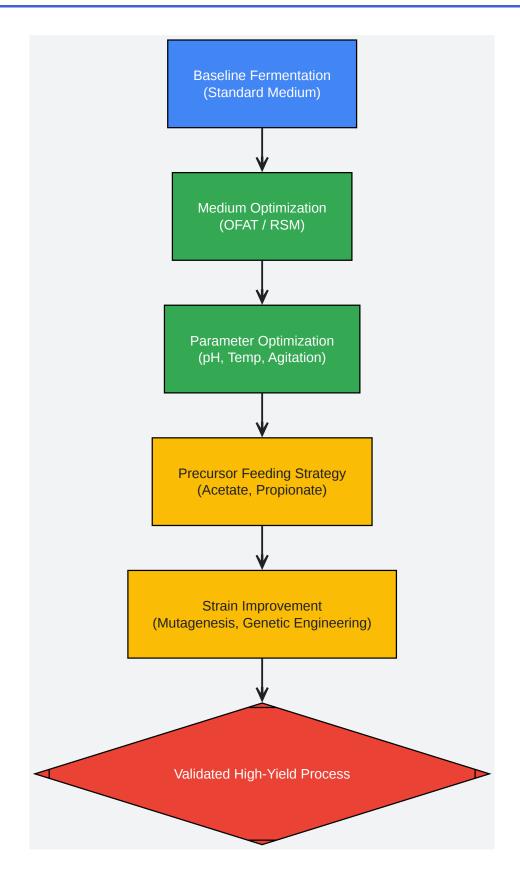












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